

Personal protective equipment for handling 2-((4-Aminopentyl)(ethyl)amino)ethanol

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Compound of Interest

Compound Name: 2-((4-Aminopentyl)
(ethyl)amino)ethanol

Cat. No.: B151410

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Essential Safety and Handling Guide for 2-((4-Aminopentyl)(ethyl)amino)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for handling **2-((4-Aminopentyl)(ethyl)amino)ethanol** (CAS No. 69559-11-1). Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

2-((4-Aminopentyl)(ethyl)amino)ethanol is a chemical that poses several health risks.^{[1][2][3]} It is classified as:

- Harmful if swallowed or in contact with skin.^{[1][2]}
- A cause of severe skin burns and serious eye damage.^{[2][4]}
- A potential cause of respiratory irritation.^[1]
- Potentially harmful to aquatic life with long-lasting effects.^{[1][2]}

GHS Hazard Statements: H302, H312, H314, H315, H318, H332, H335, H412, H413.^{[1][2][3]}

Hazard Class	GHS Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Danger	H302: Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	Category 4	Danger	H312: Harmful in contact with skin.[1]
Skin Corrosion/Irritation	Category 1B / 2	Danger	H314: Causes severe skin burns and eye damage.[2][3][4] / H315: Causes skin irritation.[1]
Serious Eye Damage/Eye Irritation	Category 1	Danger	H318: Causes serious eye damage.[1]
Acute Toxicity, Inhalation	Category 4	Warning	H332: Harmful if inhaled.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	Warning	H335: May cause respiratory irritation.[1]
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3 / 4	-	H412: Harmful to aquatic life with long lasting effects.[3] / H413: May cause long lasting harmful effects to aquatic life.[1][2]

Personal Protective Equipment (PPE)

A thorough PPE strategy is mandatory to minimize exposure. The following table outlines the recommended equipment for handling this substance.

PPE Category	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical splash goggles or a face shield worn over safety glasses.[2]	Must meet appropriate government standards such as ANSI Z.87.1 (US) or EN 166 (EU).[2] Safety glasses alone do not offer sufficient protection from splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A complete suit protecting against chemicals or a lab coat.	Inspect gloves before each use.[2] Dispose of contaminated gloves properly. [2] The type of protective clothing must be selected based on the concentration and amount of the hazardous substance at the specific workplace.[2]
Respiratory Protection	A NIOSH-approved respirator is necessary if ventilation is inadequate or for nuisance exposures.	Use a P95 (US) or P1 (EU EN 143) particle respirator for nuisance exposures.[2] For firefighting, a self-contained breathing apparatus (SCBA) is required.[2][5]
Footwear and Clothing	Closed-toe shoes and long pants.	Shoes should cover the entire foot. Avoid polyester or acrylic clothing.

Operational and Disposal Plans

Handling and Storage

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[6]

- **Storage Conditions:** Store in a tightly sealed, corrosion-resistant container in a cool, dry, and well-ventilated area.[4] The recommended storage temperature is 2 - 8 °C.[1]
- **Incompatible Materials:** Keep away from strong oxidizing agents and acids to prevent exothermic or hazardous reactions.[4][6]
- **Hygiene:** Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][2]

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
Skin Contact	Immediately wash with plenty of soap and water. [1][2] Remove contaminated clothing and wash it before reuse.[2][4] Seek immediate medical attention.[1]
Eye Contact	Immediately flush eyes with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2] Continue rinsing and seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[1][4] Rinse mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Seek immediate medical attention.[1]

Spill and Leak Procedures

- **Evacuate:** Evacuate unnecessary personnel from the area.
- **Ventilate:** Ensure adequate ventilation.
- **Containment:** Use personal protective equipment.[2] Absorb the spill with inert material (e.g., dry sand or earth) and place it in a suitable, closed container for disposal.[2]

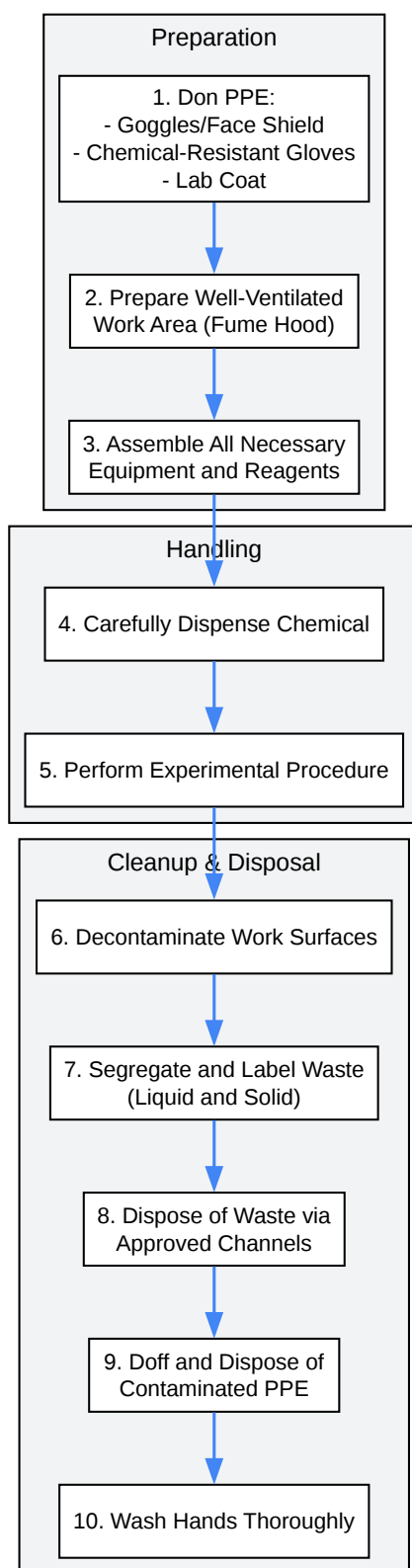
- Disposal: Do not let the product enter drains.[2] Dispose of the contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[1][2]

Disposal of Unused Material

Dispose of unused **2-((4-Aminopentyl)(ethyl)amino)ethanol** and its container at an approved waste disposal facility.[1][2] Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[6]

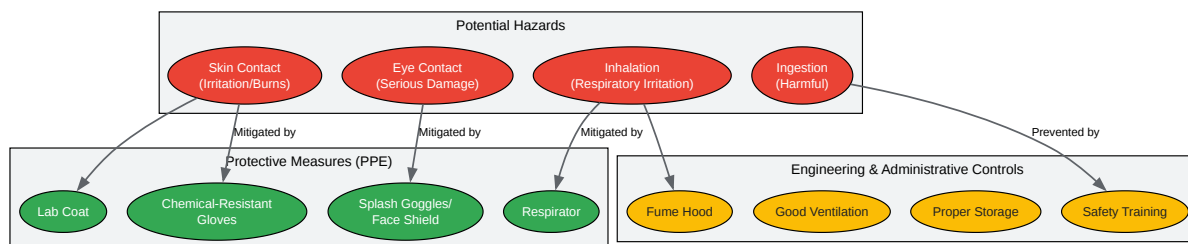
Visual Safety Guides

The following diagrams illustrate the essential safety workflow and hazard mitigation strategies for handling **2-((4-Aminopentyl)(ethyl)amino)ethanol**.



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Caption: Safe handling workflow for **2-((4-Aminopentyl)(ethyl)amino)ethanol**.



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Caption: Hazard mitigation for **2-((4-Aminopentyl)(ethyl)amino)ethanol**.

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